

Analytical Strategies for N-Cyclopropylcyclopentanamine: A Critical Process Control Guide

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Compound of Interest

Compound Name: *N-cyclopropylcyclopentanamine*

CAS No.: 873-59-6

Cat. No.: B3291569

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Executive Summary & Strategic Context

N-Cyclopropylcyclopentanamine (MW 125.21 g/mol) is a secondary alkyl amine often utilized as a building block in the synthesis of antiviral and antiretroviral active pharmaceutical ingredients (APIs).

The Critical Safety Risk: While the amine itself possesses standard toxicity, its status as a secondary amine classifies it as a high-risk precursor. In the presence of nitrosating agents (nitrites, reagents, or solvent contaminants), it readily converts to N-nitroso-**N-cyclopropylcyclopentanamine**, a potential mutagenic impurity (PMI) belonging to the "Cohort of Concern" (mutagenic carcinogens).

Regulatory bodies (FDA, EMA, ICH M7) require strict control of secondary amines to prevent nitrosamine formation. This guide provides two orthogonal validated workflows:

- LC-MS/MS (ESI+): The "Gold Standard" for trace-level quantification (ppb/ppm levels).

- GC-MS (Derivatization): A robust alternative for process monitoring and higher-concentration purity checks.

Physicochemical Profile & Analyte Behavior[1][2][3][4][5][6][7][8][9]

Understanding the molecule is the prerequisite for successful extraction.

Property	Value	Analytical Implication
CAS Number	873-59-6	Unique Identifier.[1]
Molecular Weight	125.21 g/mol	Precursor Ion .
pKa (Predicted)	~10.5 - 11.0	Highly basic. It will be protonated (cationic) at neutral and acidic pH.
LogP	~1.6	Moderately lipophilic.
Solubility	Water (pH < 9), Organic (pH > 12)	Extraction Strategy: Basify sample to pH > 12 to drive amine into organic layer (DCM/MTBE).

Method A: High-Sensitivity LC-MS/MS Protocol

Recommended for Trace Impurity Analysis (LOD < 10 ng/mL)

The Challenge: Peak Tailing

Secondary amines interact strongly with residual silanols on standard C18 silica columns, leading to severe peak tailing and poor sensitivity.

- Solution: Use a Charged Surface Hybrid (CSH) column. The CSH particle surface is slightly positively charged at low pH, repelling the protonated amine and preventing secondary interactions. This yields sharp, Gaussian peaks using simple acidic mobile phases.

Instrumental Parameters[1][3][6][8][9][11][12]

- System: UHPLC coupled to Triple Quadrupole MS (e.g., Agilent 6495, Sciex 7500, Waters Xevo TQ-XS).
- Column: Waters XSelect CSH C18 XP, 2.5 μ m, 2.1 x 100 mm (or equivalent).
- Column Temp: 40 °C.
- Flow Rate: 0.4 mL/min.
- Injection Vol: 2-5 μ L.

Mobile Phase:

- A: 0.1% Formic Acid in Water (Milli-Q).
- B: 0.1% Formic Acid in Acetonitrile (LC-MS Grade).

Gradient Program:

Time (min)	% B	Event
0.00	5	Hold (Equilibration)
1.00	5	Start Elution
6.00	95	Ramp
7.50	95	Wash
7.60	5	Re-equilibration

| 10.00 | 5 | End |

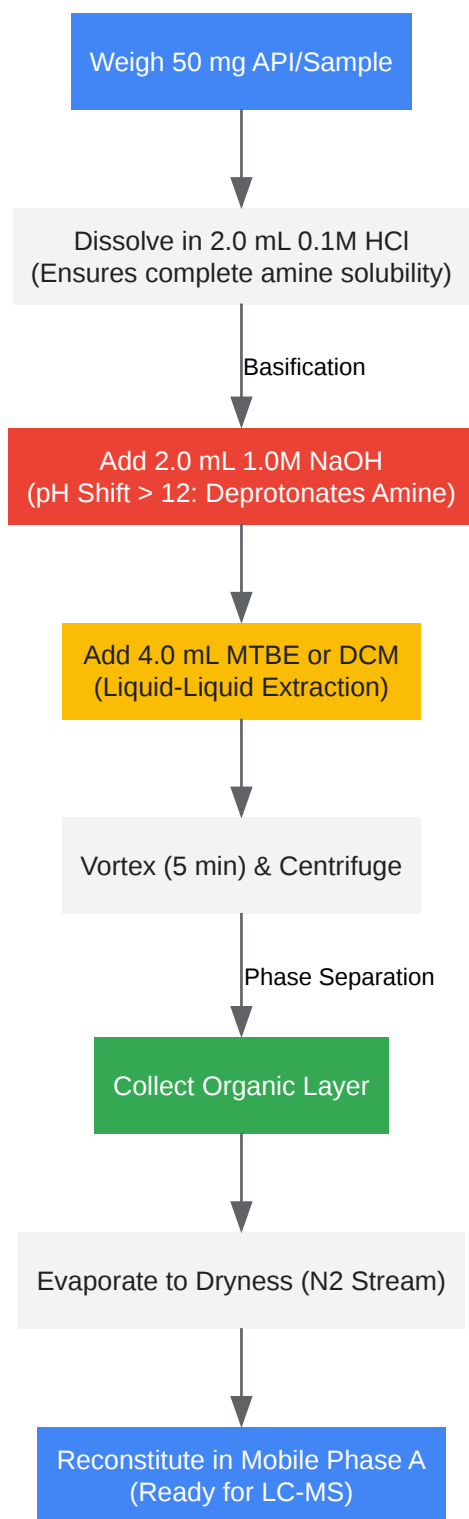
Mass Spectrometry (MRM) Settings

Mode: Electrospray Ionization Positive (ESI+)

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Dwell (ms)	Type
N-Cyc-Pent	126.2	69.1	20	50	Quantifier (Cyclopentyl+)
N-Cyc-Pent	126.2	41.1	28	50	Qualifier (Cyclopropyl+)
N-Cyc-Pent	126.2	56.1	25	50	Qualifier (Ring frag)

Note: Collision Energies (CE) are estimated. Perform an automated compound optimization (ramping CE) during method development.

Sample Preparation (LLE Workflow)



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Figure 1: Liquid-Liquid Extraction (LLE) workflow designed to isolate the basic amine from hydrophilic matrix components.

Method B: GC-MS with Derivatization

Recommended for Process Control & Confirmation

The Challenge: Volatility & Adsorption

Secondary amines can adsorb to the glass liner of the GC inlet, causing tailing. They are also moderately polar.

- Solution: Derivatization with Trifluoroacetic Anhydride (TFAA). This converts the amine to its trifluoroacetamide derivative, which is highly volatile, thermally stable, and moves cleanly through non-polar GC columns.

Derivatization Protocol[1][11]

- Aliquot: Take 1 mL of sample extract (in DCM or Ethyl Acetate).
- Reagent Addition: Add 50 μ L of TFAA (Trifluoroacetic anhydride).
- Incubation: Cap and heat at 60 $^{\circ}$ C for 15 minutes.
- Neutralization: Cool, then evaporate excess reagent under Nitrogen. Re-dissolve in Ethyl Acetate.
 - Reaction:

GC-MS Parameters[6][9][12]

- Column: DB-5ms UI (30 m x 0.25 mm x 0.25 μ m).
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Splitless mode @ 250 $^{\circ}$ C.
- Oven: 50 $^{\circ}$ C (1 min) $\rightarrow$ 15 $^{\circ}$ C/min $\rightarrow$ 280 $^{\circ}$ C (3 min).
- MS Detection: SIM Mode.
 - Target Ion: Molecular ion of derivative (

).

- Derivative MW:

.

- Monitor m/z: 221, 152 (Loss of CF₃), 69 (Cyclopentyl).

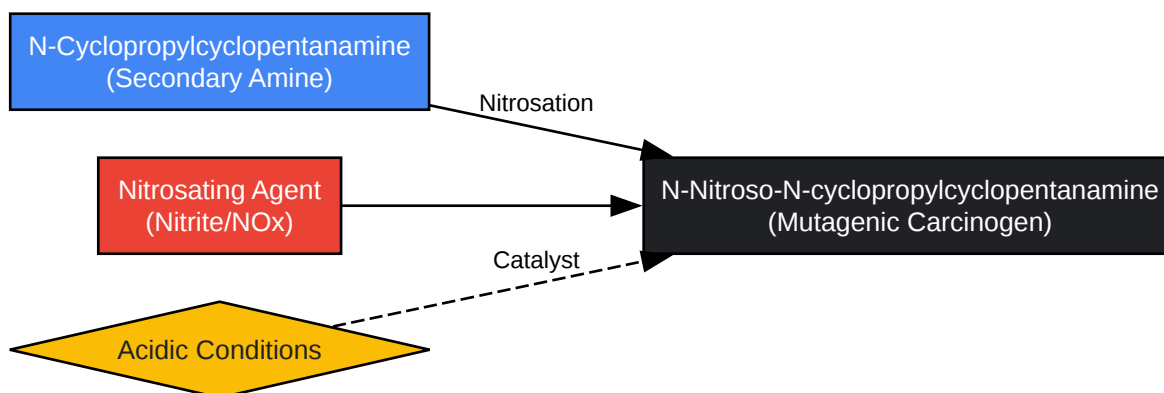
System Suitability & Validation Criteria (Self-Validating System)

To ensure "Trustworthiness," every run must pass these criteria before data is accepted.

Parameter	Acceptance Criteria	Logic
Blank Interference	< 5% of LOQ response	Ensures no carryover or reagent contamination.
System Precision	RSD < 5.0% (n=6 injections of Std)	Confirms instrument stability.
Retention Time Shift	± 0.1 min	Confirms column equilibration.
Signal-to-Noise (S/N)	> 10 for LOQ Standard	Defines the limit of quantification. [2]
Check Standard	Recovery 90-110%	Verified calibration accuracy mid-run.

Regulatory & Safety Context (The "Why")

The detection of this amine is not merely for purity; it is a safety mandate.



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Figure 2: The pathway of concern. Analytical control of the amine prevents the formation of the mutagenic nitrosamine.

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